

An In-depth Technical Guide to Aminoquinolines in Molecular Biology

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Compound of Interest

Compound Name: Aminoquinol triphosphate

Cat. No.: B1667111

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A focused analysis of 4-aminoquinoline derivatives, with reference to the structural characteristics of **Aminoquinol Triphosphate**.

Disclaimer: The specific compound "**aminoquinol triphosphate**" is indexed in chemical databases such as PubChem with the chemical formula $C_{26}H_{40}Cl_2N_3O_{12}P_3$ and the synonym 7-Chloro-2-(o-chlorostyryl)-4-((4-(diethylamino)-1-methylbutyl)amino)quinoline triphosphate[1]. However, a comprehensive body of peer-reviewed literature detailing its specific biological activities, mechanisms of action in molecular biology, or established experimental protocols is not readily available. This guide will, therefore, focus on the well-documented class of 4-aminoquinoline derivatives, to which **aminoquinol triphosphate** belongs, to provide a relevant and technically detailed overview for researchers, scientists, and drug development professionals. The information presented should be considered in the context of this broader class of compounds.

Introduction to 4-Aminoquinolines

4-Aminoquinolines are a significant class of heterocyclic aromatic compounds that form the backbone of numerous therapeutic agents[2]. The quinoline ring system, with an amino group at the 4-position, is a privileged scaffold in medicinal chemistry, renowned for its interaction with biological macromolecules. Historically, 4-aminoquinolines, such as chloroquine and amodiaquine, have been cornerstone drugs in the treatment and prevention of malaria[2]. More recently, their therapeutic potential has been expanded to include anticancer, anti-inflammatory, and antileishmanial properties[3][4][5].

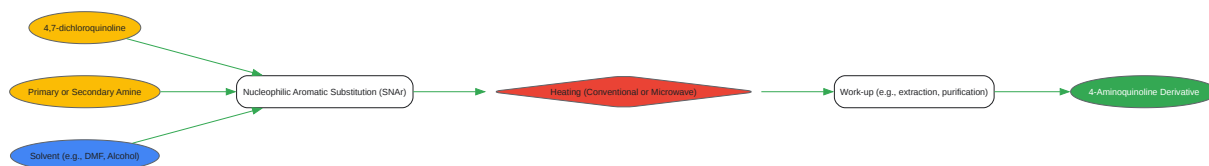
The structural characteristic of a triphosphate moiety on an aminoquinoline scaffold, as seen in **aminoquinol triphosphate**, suggests a potential role in cellular signaling or as a pro-drug that is metabolized to an active form. Triphosphate molecules, such as adenosine triphosphate (ATP), are the primary energy currency of the cell and are central to numerous signaling pathways[6][7][8].

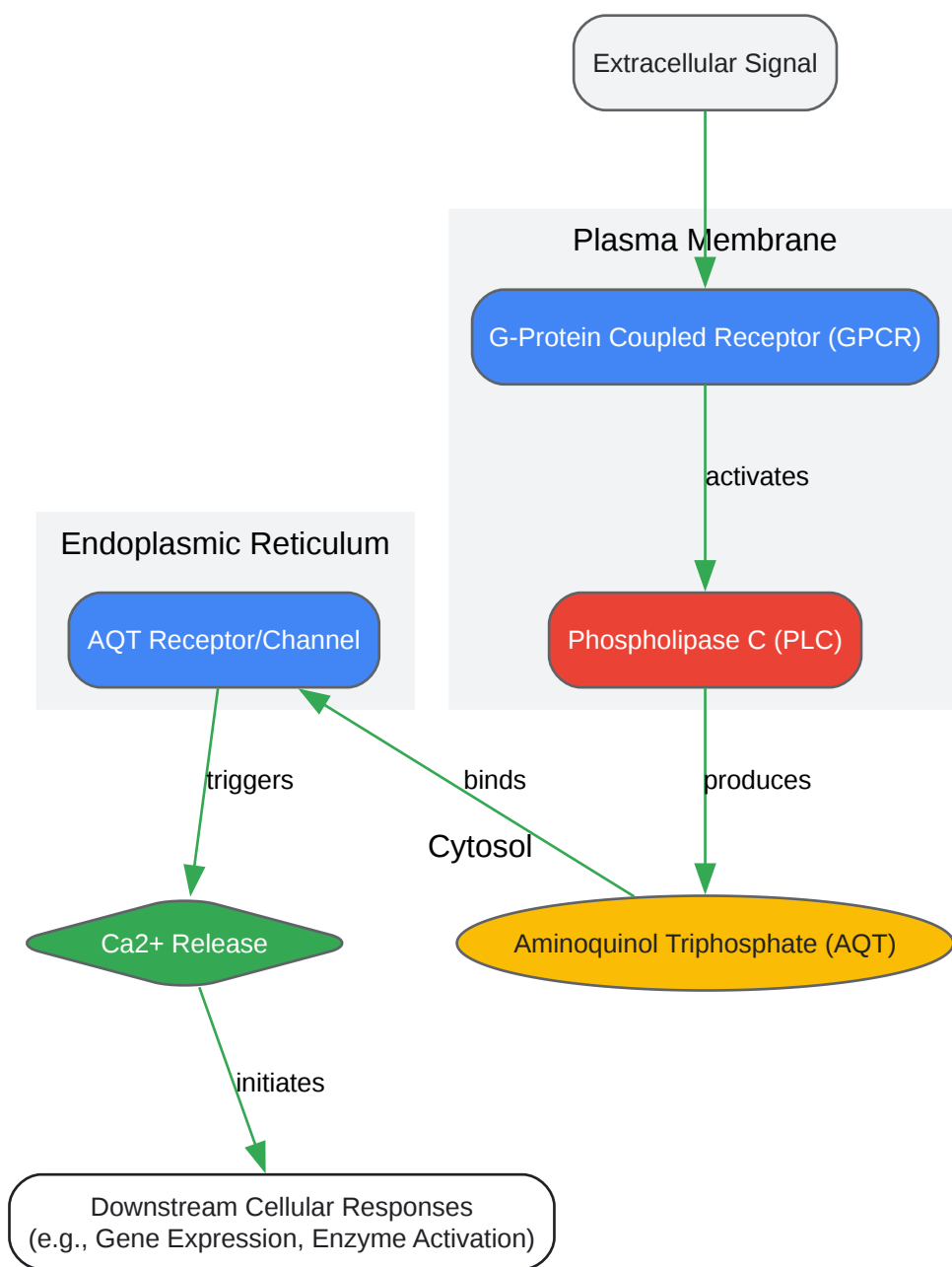
Synthesis of 4-Aminoquinoline Derivatives

The synthesis of 4-aminoquinoline derivatives is well-established, with several common strategies employed.

General Synthetic Approach: A prevalent method for synthesizing 4-aminoquinolines is through nucleophilic aromatic substitution (S_NAr)[9]. This typically involves the reaction of a 4-chloroquinoline with a primary or secondary amine.

A general workflow for the synthesis of 4-aminoquinoline derivatives is depicted below:





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